

Application Notes and Protocols for Solid-Phase Extraction of Morphine Metabolites

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Compound of Interest

Compound Name: *beta-Isomorphine, dihydro-*

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This document provides detailed application notes and standardized protocols for the solid-phase extraction (SPE) of morphine and its primary metabolites, morphine-3-glucuronide (M3G) and morphine-6-glucuronide (M6G), from biological matrices such as plasma and urine. The methodologies outlined are essential for accurate quantification in clinical research, forensic toxicology, and pharmaceutical development.

Introduction

Morphine is a potent opioid analgesic that is extensively metabolized in the body, primarily to M3G and M6G. Accurate measurement of these compounds is critical for pharmacokinetic studies, pain management monitoring, and in forensic investigations. Solid-phase extraction is a widely used technique for the cleanup and concentration of these analytes from complex biological samples prior to analysis by methods such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). The choice of SPE sorbent and protocol is crucial for achieving high recovery and minimizing matrix effects. This document details protocols using mixed-mode cation exchange and polymeric reversed-phase sorbents.

Data Presentation: Quantitative Performance of SPE Protocols

The following tables summarize the quantitative data from various studies on the solid-phase extraction of morphine and its metabolites, providing a comparative overview of their performance.

Table 1: Recovery Data for Morphine and its Metabolites using Various SPE Sorbents

Analyte	SPE Sorbent	Matrix	Average Recovery (%)	Citation
Morphine	Oasis MCX μElution Plate	Porcine Plasma	>90	[1]
Morphine-3-glucuronide (M3G)	Oasis MCX μElution Plate	Porcine Plasma	~77-90	[2][1]
Morphine-6-glucuronide (M6G)	Oasis MCX μElution Plate	Porcine Plasma	~77-90	[2][1]
6-acetylmorphine	Oasis MCX μElution Plate	Porcine Plasma	>90	[2][1]
Morphine	Bond Elut Certify	Human Plasma	96.4	
Morphine	Chromabond C18	Plasma	93.1	[3]
6-monoacetylmorphine	Chromabond C18	Plasma	68.0	[3]
Codeine	Chromabond C18	Plasma	77.0	[3]
Dihydrocodeine	Chromabond C18	Plasma	67.9	[3]
Morphine	C18 Sep-Pak	Postmortem Blood	Not specified	[4]
Morphine	Reversed Phase	Plasma	85	[5]
Codeine	Reversed Phase	Plasma	80	[5]

Table 2: Limits of Quantification (LOQ) and Detection (LOD) for Morphine and its Metabolites

Analyte	SPE Sorbent	Matrix	LOQ (ng/mL)	LOD (ng/mL)	Citation
Morphine	Oasis MCX μ Elution Plate	Porcine Plasma	0.1 - 0.25	-	[1]
Morphine-3-glucuronide (M3G)	Oasis MCX μ Elution Plate	Porcine Plasma	0.1 - 0.25	-	[2] [1]
Morphine-6-glucuronide (M6G)	Oasis MCX μ Elution Plate	Porcine Plasma	0.1 - 0.25	-	[2] [1]
Morphine	Bond Elut Certify	Human Plasma	0.5	0.1	
Morphine	C18 Sep-Pak	Postmortem Blood	-	10	[4]
Morphine-3-glucuronide (M3G)	Sep-Pak light C18	Serum	-	-	[6]
Morphine-6-glucuronide (M6G)	Sep-Pak light C18	Serum	-	-	[6]
Morphine	APCI-LC-MS Method	Body Fluids	-	0.1	[7]
6-monoacetylmorphine	APCI-LC-MS Method	Body Fluids	-	0.5	[7]
Morphine-3-glucuronide (M3G)	APCI-LC-MS Method	Body Fluids	-	1	[7]
Morphine-6-glucuronide (M6G)	APCI-LC-MS Method	Body Fluids	-	1	[7]

Experimental Protocols

Protocol 1: Mixed-Mode Cation Exchange SPE (Oasis MCX) for Plasma

This protocol is designed for the extraction of morphine and its metabolites from plasma samples using a mixed-mode cation exchange sorbent, which utilizes both reversed-phase and ion-exchange mechanisms for enhanced selectivity.^[2]^[1]

Materials:

- Oasis MCX μ Elution 96-well Plate or Cartridges
- Methanol (MeOH)
- 2% Formic Acid in Water
- 5% Ammonium Hydroxide in Methanol
- Centrifuge or vacuum manifold
- Collection plate or tubes

Procedure:

- Sample Pre-treatment: Dilute 100 μ L of plasma with 100 μ L of 4% H₃PO₄.^[8]
- Conditioning: Condition the SPE plate/cartridge with 1 mL of methanol followed by 1 mL of 2% formic acid in water.
- Loading: Load the pre-treated sample onto the conditioned SPE plate/cartridge.
- Washing:
 - Wash with 1 mL of 2% formic acid in water.
 - Wash with 1 mL of methanol.

- Elution: Elute the analytes with 2 x 750 µL of 5% ammonium hydroxide in methanol into a collection plate. For analytes sensitive to high pH, such as 6-acetylmorphine, collect the eluate into a plate containing 3% HCOOH in CH₃OH to neutralize the basic elution solvent. [2]
- Dry-down and Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen. Reconstitute the residue in a suitable solvent for LC-MS/MS analysis (e.g., water or mobile phase). [2]

Protocol 2: Polymeric Reversed-Phase SPE for Urine (with Hydrolysis)

This protocol is suitable for the extraction of total morphine (free and glucuronidated) from urine samples. It includes an enzymatic hydrolysis step to cleave the glucuronide conjugates.

Materials:

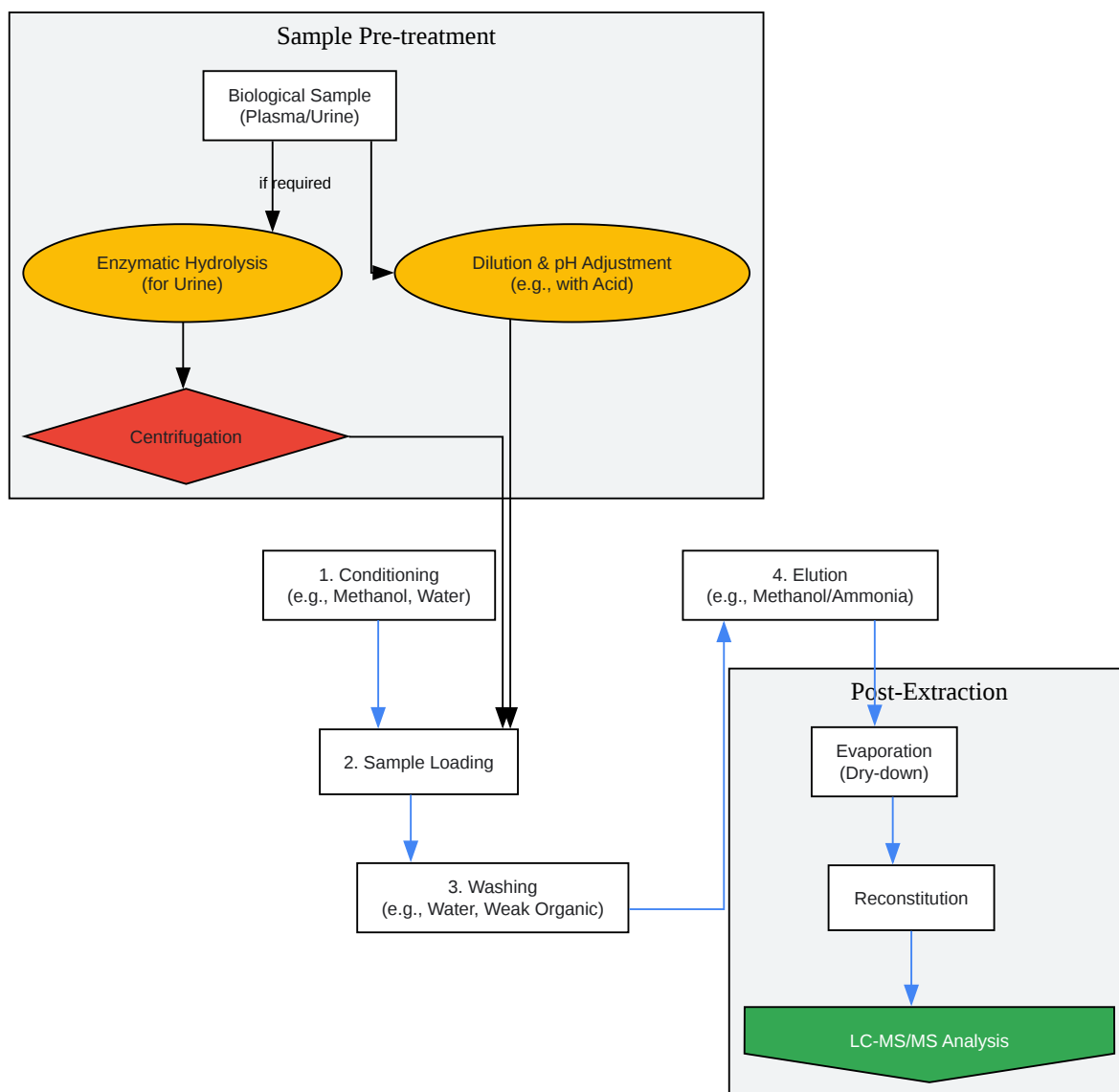
- Polymeric reversed-phase SPE cartridges (e.g., Oasis HLB)
- β -glucuronidase enzyme
- Phosphate buffer (pH 6.8)
- Methanol (MeOH)
- Deionized water
- Elution solvent (e.g., Methanol with 2% Acetic Acid)
- Centrifuge or vacuum manifold
- Collection tubes

Procedure:

- Enzymatic Hydrolysis: To 1 mL of urine, add an appropriate amount of β -glucuronidase in phosphate buffer (pH 6.8). Incubate the mixture (e.g., at 60°C for 3 hours) to ensure complete hydrolysis of the glucuronide metabolites. [9][10]

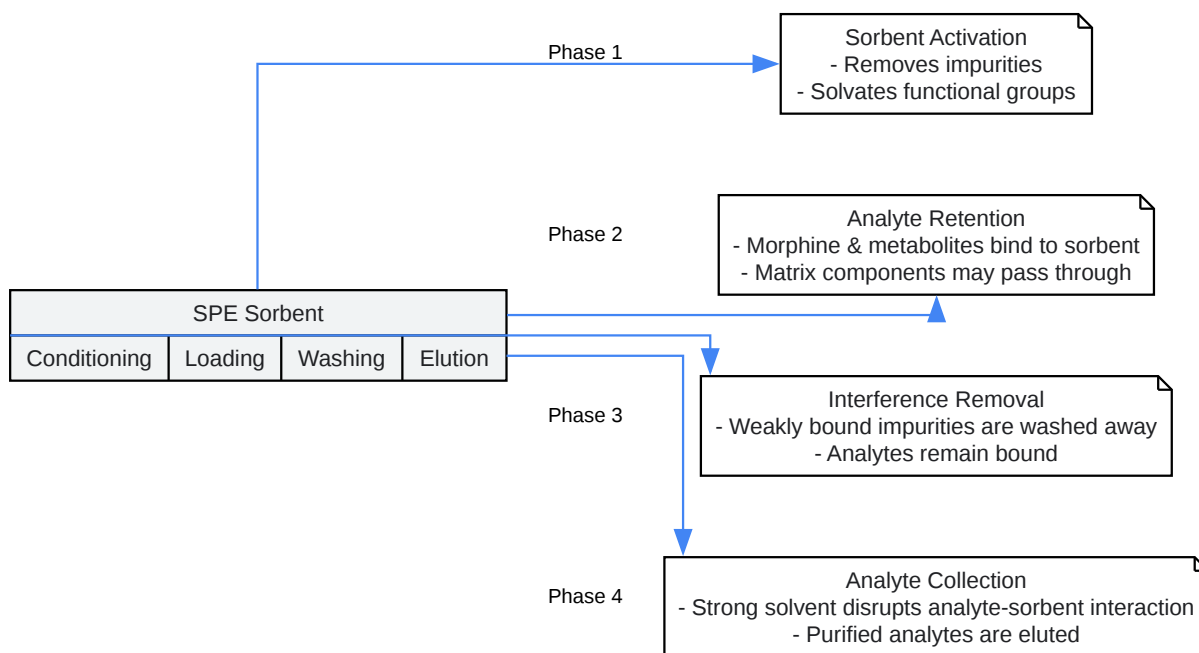
- **Sample Pre-treatment:** After hydrolysis, centrifuge the sample to pellet any precipitate.
- **Conditioning:** Condition the SPE cartridge with 1 mL of methanol followed by 1 mL of deionized water.
- **Loading:** Load the supernatant from the hydrolyzed sample onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with 1 mL of deionized water to remove polar interferences. A subsequent wash with a weak organic solvent (e.g., 5% methanol in water) can be performed to remove less polar interferences.
- **Elution:** Elute the analytes with 1 mL of the elution solvent (e.g., Methanol with 2% Acetic Acid) into a collection tube.
- **Dry-down and Reconstitution:** Evaporate the eluate to dryness under a stream of nitrogen. Reconstitute the residue in a suitable solvent for analysis.

Mandatory Visualization



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Caption: General workflow for solid-phase extraction of morphine metabolites.



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Caption: Logical phases of the solid-phase extraction process.

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